

Application Note: In Vitro Hemolysis Assay for Pelecopan

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Pelecopan*

Cat. No.: *B12390862*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Pelecopan (BCX9930) is a potent and selective oral inhibitor of complement factor D, a key serine protease in the alternative pathway (AP) of the complement system.[1][2] By blocking the activity of factor D, **Pelecopan** inhibits the cleavage of complement factor B, thereby preventing the activation of the alternative complement pathway and subsequent complement-mediated hemolysis.[2] This mechanism makes it a promising therapeutic candidate for diseases driven by the alternative pathway, such as paroxysmal nocturnal hemoglobinuria (PNH).[1][2]

The assessment of hemolytic potential is a critical step in the safety evaluation of new chemical entities, particularly those intended for systemic administration. The U.S. FDA recommends that an in vitro hemolysis study be performed for excipients intended for injectable use to test for hemolytic potential.[3] This application note provides a detailed protocol for evaluating the in vitro hemolytic activity of **Pelecopan** using a direct contact method with human red blood cells, based on the principles outlined in the ASTM F756-17 standard.[4][5]

Experimental Protocol

This protocol is designed to determine the potential of **Pelecopan** to cause red blood cell lysis (hemolysis) in vitro.

Materials and Reagents

- **Pelecopan** (BCX9930)
- Human whole blood (with either EDTA or sodium citrate as an anticoagulant) from healthy donors
- Phosphate-Buffered Saline (PBS), pH 7.4
- Dimethyl sulfoxide (DMSO)
- Triton X-100
- Deionized water
- Microcentrifuge tubes
- 96-well flat-bottom plates
- Spectrophotometer (plate reader) capable of measuring absorbance at 540 nm
- Incubator (37°C)
- Centrifuge

Preparation of Solutions

- Preparation of Washed Red Blood Cells (RBCs):
 - Collect fresh human whole blood in tubes containing an anticoagulant.
 - Centrifuge the blood at 800 x g for 10 minutes to separate the plasma and buffy coat from the red blood cells.
 - Carefully aspirate and discard the supernatant (plasma and buffy coat).
 - Resuspend the RBC pellet in an equal volume of sterile PBS.
 - Gently mix and centrifuge again at 800 x g for 10 minutes.

- Repeat the washing step two more times with PBS.
- After the final wash, resuspend the RBC pellet in PBS to prepare a 2% (v/v) RBC suspension.
- Preparation of Test Article (**Pelecopan**) Solutions:
 - Prepare a stock solution of **Pelecopan** in DMSO.
 - Create a series of working solutions of **Pelecopan** by diluting the stock solution with PBS. The final concentration of DMSO in the assay should be kept low (e.g., $\leq 0.5\%$) to avoid vehicle-induced hemolysis.[\[3\]](#)
- Preparation of Controls:
 - Negative Control: Prepare a vehicle control using the same concentration of DMSO in PBS as the test article solutions.
 - Positive Control: Prepare a 1% (v/v) Triton X-100 solution in deionized water. This will serve as the 100% hemolysis control.[\[3\]](#)
 - Blank: Use PBS alone to zero the spectrophotometer.

Assay Procedure

- Add 100 μL of the **Pelecopan** working solutions, negative control, and positive control to separate microcentrifuge tubes in triplicate.
- Add 100 μL of the 2% washed RBC suspension to each tube.
- Gently mix the contents of each tube.
- Incubate all tubes at 37°C for 60 minutes.
- After incubation, centrifuge the tubes at 1000 x g for 5 minutes to pellet the intact RBCs.
- Carefully transfer 100 μL of the supernatant from each tube to a new 96-well flat-bottom plate.

- Measure the absorbance of the supernatant at 540 nm using a spectrophotometer.

Calculation of Hemolysis

The percentage of hemolysis is calculated using the following formula:

$$\% \text{ Hemolysis} = [(Abs_{\text{sample}} - Abs_{\text{negative control}}) / (Abs_{\text{positive control}} - Abs_{\text{negative control}})] \times 100$$

Where:

- Abs_{sample} is the absorbance of the supernatant from the test article-treated RBCs.
- Abs_{negative control} is the absorbance of the supernatant from the vehicle-treated RBCs.
- Abs_{positive control} is the absorbance of the supernatant from the Triton X-100-treated RBCs.

Data Presentation

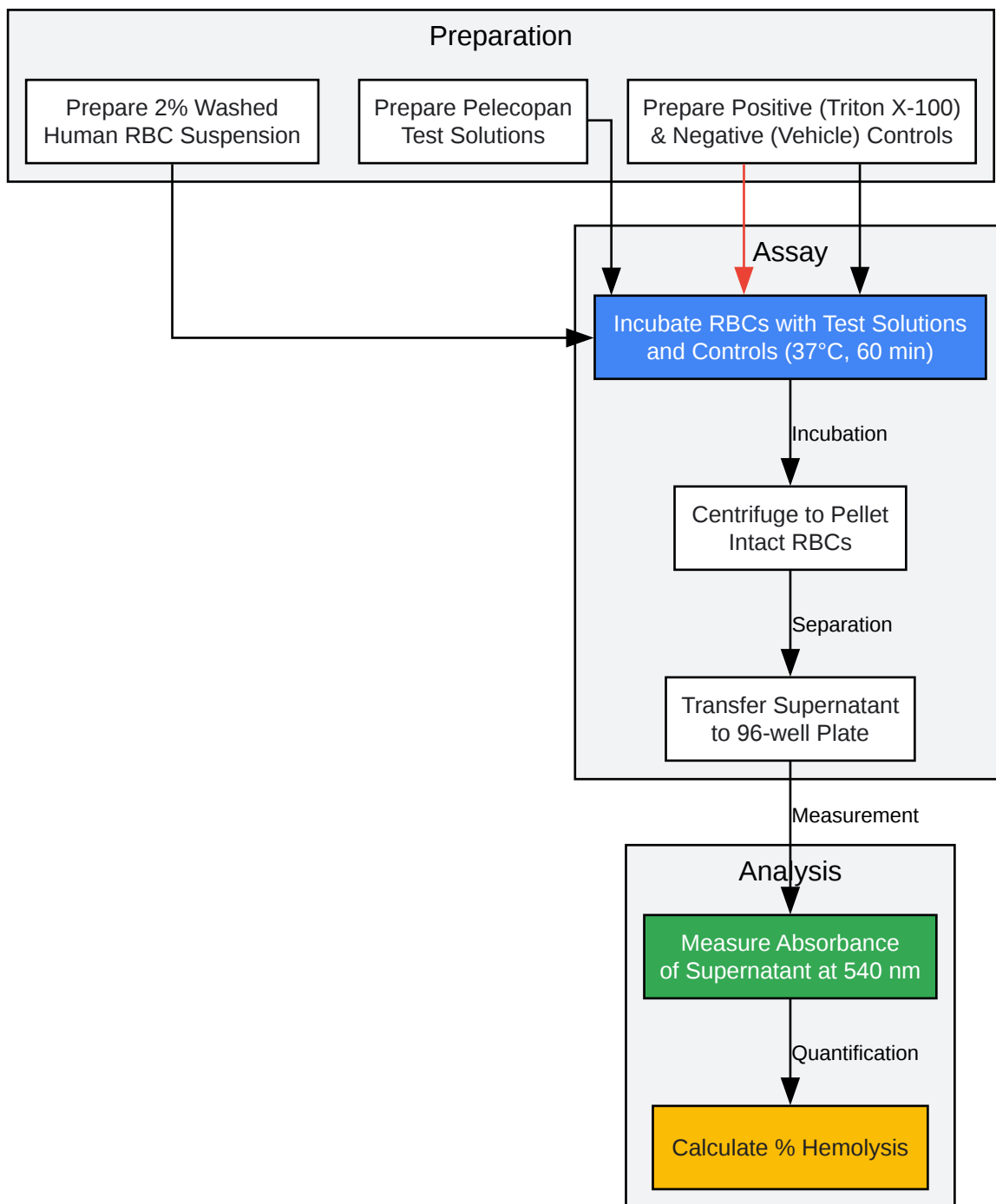
The results of the in vitro hemolysis assay for **Pelecopan** can be summarized in the following table:

Test Article	Concentration (µM)	Mean Absorbance (540 nm) ± SD	% Hemolysis
Pelecopan	1	Value	Value
Pelecopan	10	Value	Value
Pelecopan	100	Value	Value
Controls			
Negative Control (Vehicle)	N/A	Value	0%
Positive Control (1% Triton X-100)	N/A	Value	100%

Visualizations

Experimental Workflow

In Vitro Hemolysis Assay Workflow for Pelecopan

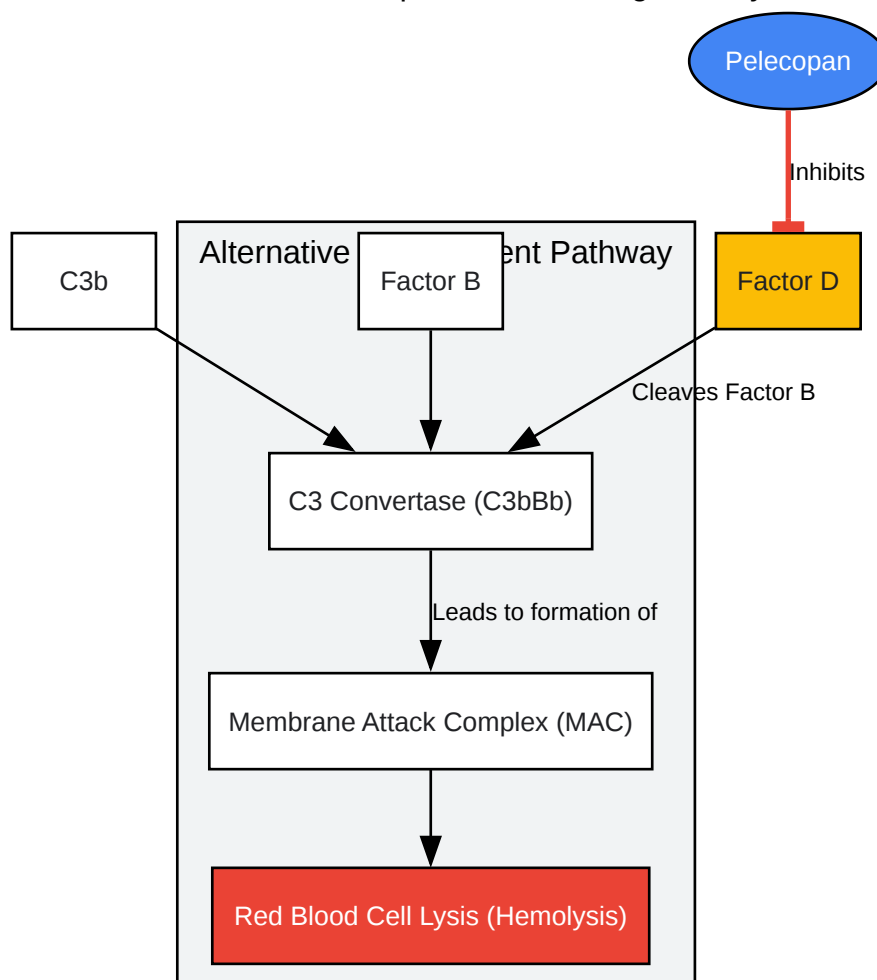


[Click to download full resolution via product page](#)

Caption: Workflow for the in vitro hemolysis assay of **Pelecopan**.

Signaling Pathway

Mechanism of Pelecopan in Preventing Hemolysis



[Click to download full resolution via product page](#)

Caption: **Pelecopan** inhibits Factor D, blocking the alternative complement pathway and preventing hemolysis.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Facebook [cancer.gov]
- 3. Hemolysis | Cyprotex ADME-Tox Solutions - Evotec [evotec.com]
- 4. standards.iteh.ai [standards.iteh.ai]
- 5. standards.globalspec.com [standards.globalspec.com]
- To cite this document: BenchChem. [Application Note: In Vitro Hemolysis Assay for Pelecopan]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12390862#protocol-for-in-vitro-hemolysis-assay-using-pelecopan]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com